

FD-1080: A Technical Guide to Water Solubility and Solvent Compatibility

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Compound of Interest

Compound Name: *FD-1080 free acid*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the water solubility and solvent compatibility of FD-1080, a near-infrared (NIR-II) fluorescent dye utilized in high-resolution, deep-tissue in vivo imaging. This document consolidates available data to assist researchers and drug development professionals in the effective formulation and application of this fluorophore.

Core Properties of FD-1080

FD-1080 is a heptamethine cyanine dye designed for optimal performance in the NIR-II window, with excitation and emission maxima around 1064 nm and 1080 nm, respectively.^{[1][2]} Its molecular structure is intentionally modified to include sulphonic and cyclohexene groups, which significantly enhance its stability and, crucially, its water solubility.^[2] This improved aqueous solubility is a key feature for its biological applications, facilitating its use in in vivo imaging without the need for harsh organic solvents.^[3]

Quantitative Solubility and Solvent Compatibility Data

While precise quantitative solubility limits (e.g., in mg/mL or molarity) for FD-1080 in various solvents are not extensively published in the available literature, practical solubility and compatibility have been demonstrated in several common laboratory solvents. The following tables summarize the available qualitative and quantitative information regarding the preparation of FD-1080 solutions.

Table 1: Aqueous Solubility and Compatibility

Solvent System	Concentration	Observations and Applications
Deionized Water	50 μ M	Used for fluorescence imaging. [3] [4]
Phosphate-Buffered Saline (PBS)	50 μ M - 80 μ M	Common vehicle for in vivo and in vitro experiments. Often prepared by diluting a DMSO stock solution with heated PBS. [3] [4] [5]
Fetal Bovine Serum (FBS)	50 μ M	Enhances quantum yield and stability for in vivo imaging. [1] [2] FD-1080 is often complexed with FBS for intravenous injection. [1]

Table 2: Organic Solvent Solubility and Compatibility

Solvent System	Concentration	Observations and Applications
Dimethyl Sulfoxide (DMSO)	10 mM	Standard solvent for preparing concentrated stock solutions. [5]
Chloroform/Methanol (5:1 v/v)	Not specified (0.1 mg of FD-1080 used in a mixture)	Used to dissolve FD-1080 along with lipids for the preparation of liposomes.[6]
Ethanol	Not specified	The quantum yield of FD-1080 has been determined in ethanol (0.31%).[1]

Experimental Protocols

Detailed experimental protocols for determining the solubility of FD-1080 are not explicitly available in the reviewed literature. However, the following protocols for the preparation of FD-1080 solutions for experimental use provide practical guidance on its handling and solvent compatibility.

Preparation of a 10 mM Stock Solution in DMSO

This protocol is standard for creating a concentrated stock of FD-1080 that can be stored and diluted for various applications.[5]

Materials:

- FD-1080 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)

Procedure:

- Accurately weigh the desired amount of FD-1080 powder.
- Add the appropriate volume of anhydrous DMSO to achieve a final concentration of 10 mM.

- Vortex the solution until the FD-1080 is completely dissolved.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C, protected from light.[\[5\]](#)

Preparation of an Aqueous Working Solution for In Vivo Imaging

This protocol describes the dilution of the DMSO stock solution into an aqueous buffer suitable for intravenous injection in animal models.[\[5\]](#)

Materials:

- 10 mM FD-1080 in DMSO stock solution
- Phosphate-Buffered Saline (PBS), pre-heated

Procedure:

- Thaw an aliquot of the 10 mM FD-1080 in DMSO stock solution.
- Dilute the stock solution with pre-heated PBS to the desired final concentration (typically in the range of 2-80 μ M).[\[5\]](#)
- Ensure the solution is thoroughly mixed.
- For in vivo applications, sterilize the working solution by passing it through a 0.2 μ m filter.[\[5\]](#)
- It is recommended to prepare this working solution fresh before each experiment.

Preparation of FD-1080-Loaded Liposomes

This protocol outlines the thin-film hydration method for encapsulating FD-1080 within a lipid bilayer, a common strategy for drug delivery and imaging applications.[\[6\]](#)

Materials:

- FD-1080

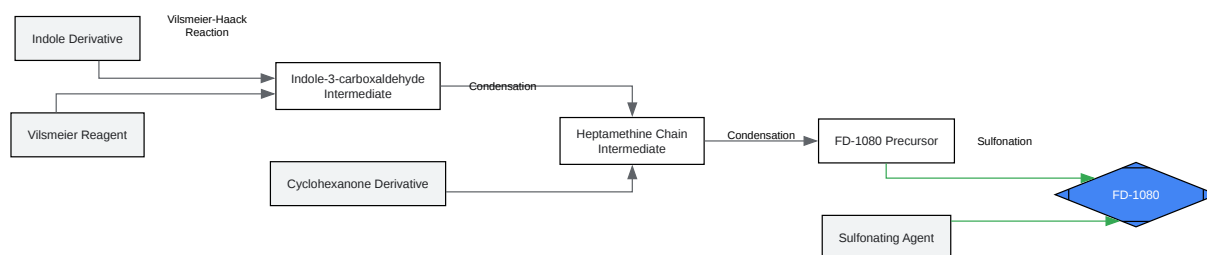
- Phosphatidylcholine
- Cholesterol
- Chloroform/Methanol (5:1 v/v)
- Phosphate-Buffered Saline (PBS, 0.5 M, pH 6.5)

Procedure:

- Dissolve FD-1080 (e.g., 0.1 mg), phosphatidylcholine (e.g., 20 mg), and cholesterol (e.g., 5 mg) in a chloroform/methanol (5:1) solution.[\[6\]](#)
- Allow the mixture to stand overnight at room temperature to ensure complete dissolution.
- Remove the organic solvent using a rotary evaporator at 37°C to form a thin, uniform lipid film on the wall of the flask.
- Further dry the film under a stream of nitrogen for at least 5 minutes to remove any residual solvent.
- Hydrate the lipid film by adding PBS (0.5 M, pH 6.5) and agitating the flask.
- Use a shaker and sonication (e.g., 70 Hz for 5 minutes) to ensure the film is fully dissolved and to form a stable, transparent liposome suspension.[\[6\]](#)

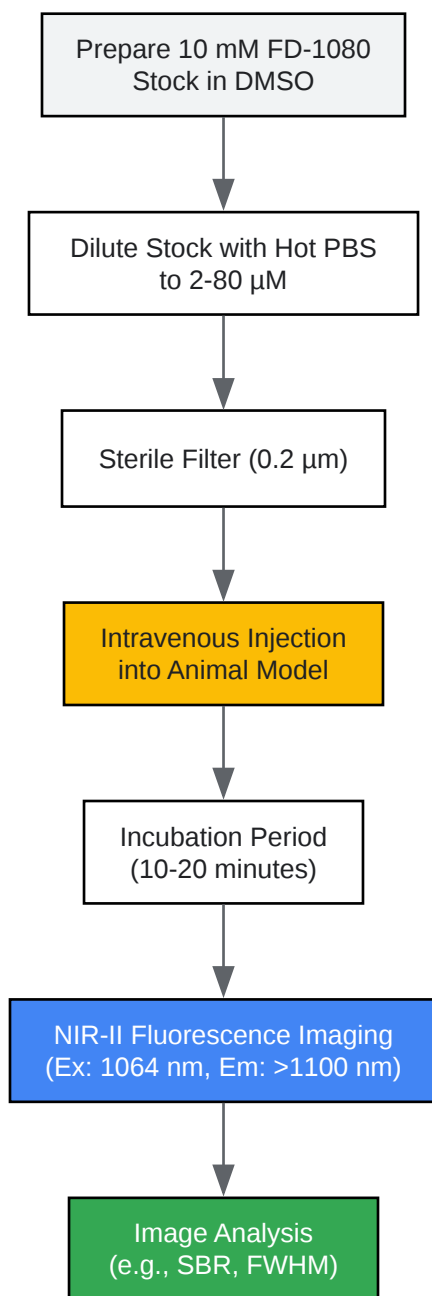
Visualized Workflows and Logical Relationships

The following diagrams, generated using Graphviz, illustrate key experimental workflows involving FD-1080.



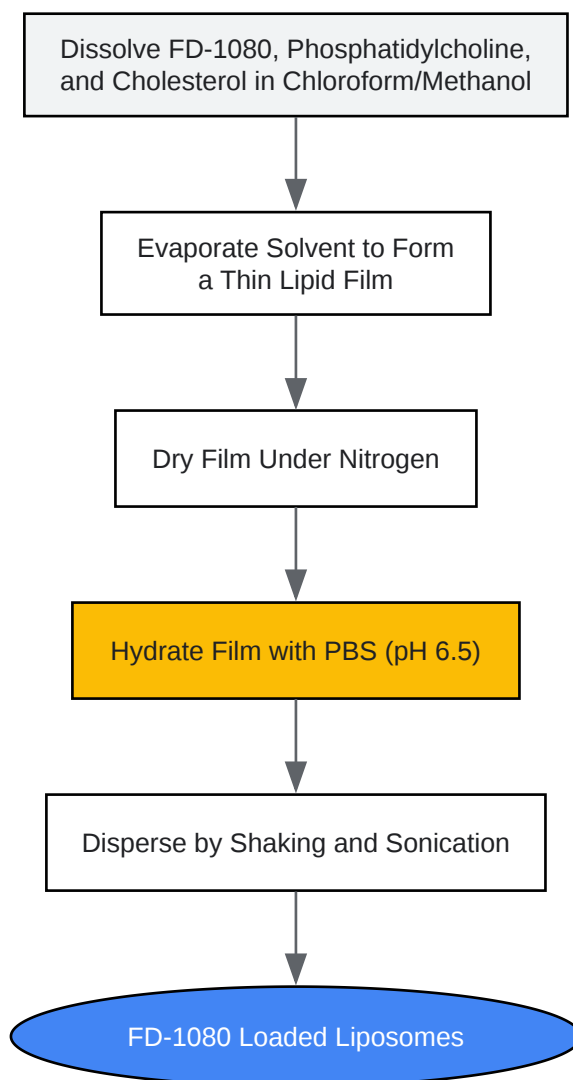
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Caption: Simplified synthesis pathway of FD-1080.



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Caption: Experimental workflow for in vivo imaging with FD-1080.



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